

Sulfo-Cy5 amine molecular weight and formula

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Compound of Interest

Compound Name: Sulfo-Cy5 amine

Cat. No.: B14025226

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Sulfo-Cy5 Amine: A Technical Overview

Sulfo-Cy5 amine is a water-soluble fluorescent dye essential for labeling biomolecules in various research applications. Its utility in scientific and drug development fields stems from its ability to covalently bind to proteins, antibodies, and other molecules, enabling their tracking and analysis within biological systems. This guide provides core technical data on **Sulfo-Cy5 amine** for researchers, scientists, and drug development professionals.

Core Molecular Data

The fundamental chemical and physical properties of **Sulfo-Cy5 amine** are summarized below. These data are critical for experimental design, including the calculation of molar concentrations and reaction stoichiometry.

Property	Value
Molecular Weight	740.97 g/mol [1][2]
Chemical Formula	C ₃₈ H ₅₂ N ₄ O ₇ S ₂ [2][3][4][5]
CAS Number	2183440-44-8[3]

Physicochemical Properties

Sulfo-Cy5 amine is a dark blue solid with good water solubility, a key feature for its use in aqueous biological buffers.[3] It is also soluble in organic solvents such as DMF and DMSO.[4]

The dye is a popular fluorophore compatible with a wide range of fluorescence measuring instruments.[3][4]

Key spectral characteristics include:

- Maximum Absorption (λ_{max}): 646 nm[4]
- Maximum Emission (λ_{em}): 662 nm[4]

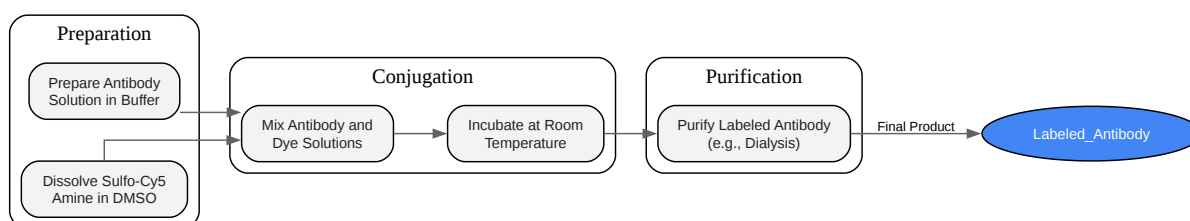
Applications in Research

The primary amine group of Sulfo-Cy5 is reactive towards electrophiles, making it suitable for a variety of labeling applications.[3][4] A common application is enzymatic transamination labeling.[3][4] Once conjugated to a biomolecule, the bright fluorescence of the Cy5 core allows for sensitive detection in techniques such as:

- Fluorescence microscopy
- Flow cytometry
- Immunohistochemistry
- Western blotting

Experimental Workflow: General Antibody Labeling

Below is a generalized workflow for the conjugation of **Sulfo-Cy5 amine** to an antibody. This process illustrates the practical application of the dye's reactive amine group.



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A generalized workflow for labeling antibodies with **Sulfo-Cy5 amine**.

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